

ZK824859 Hydrochloride: Application Notes and Protocols for In Vivo Mouse Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZK824859 hydrochloride

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Abstract

ZK824859 hydrochloride is a selective inhibitor of the urokinase plasminogen activator (uPA), a serine protease implicated in various physiological and pathological processes, including fibrinolysis, tissue remodeling, and tumor invasion. This document provides detailed application notes and protocols for the utilization of **ZK824859 hydrochloride** in preclinical in vivo mouse studies, with a specific focus on dosage and administration for an experimental autoimmune encephalomyelitis (EAE) model. The information presented herein is intended to guide researchers in the effective design and execution of their experimental protocols.

Mechanism of Action

ZK824859 hydrochloride selectively inhibits the enzymatic activity of urokinase plasminogen activator (uPA).^{[1][2]} uPA is a key component of the plasminogen activation system, which catalyzes the conversion of plasminogen to plasmin. Plasmin, in turn, is a broad-spectrum protease that degrades various components of the extracellular matrix. By inhibiting uPA, **ZK824859 hydrochloride** can modulate cell migration and invasion.

The inhibitory concentrations (IC₅₀) of **ZK824859 hydrochloride** for human and mouse proteases are summarized in the table below. It is noteworthy that the compound is less potent and selective in mice compared to humans.^[1]

Quantitative Data Summary

Species	Target Protease	IC50 (nM)
Human	uPA	79
Human	tPA	1580
Human	Plasmin	1330
Mouse	uPA	410
Mouse	tPA	910
Mouse	Plasmin	1600

Table 1: In vitro inhibitory activity of ZK824859 hydrochloride against human and mouse proteases.[1]

In Vivo Efficacy in a Mouse Model of Experimental Autoimmune Encephalomyelitis (EAE)

In a chronic mouse model of EAE, **ZK824859 hydrochloride** has demonstrated dose-dependent efficacy in preventing disease development. The following table summarizes the dosing regimen and observed outcomes.

Dosage	Administration Schedule	Duration	Outcome
50 mg/kg	Twice daily (b.i.d.)	25 days	Complete prevention of disease development
25 mg/kg	Twice daily (b.i.d.)	25 days	No effect on clinical scores
10 mg/kg	Twice daily (b.i.d.)	25 days	No effect on clinical scores

Table 2: Dosage and efficacy of ZK824859 hydrochloride in a chronic mouse EAE model.[\[1\]](#)

Experimental Protocols

Formulation of ZK824859 Hydrochloride for Oral Administration

This protocol describes the preparation of a 1 mL working solution of **ZK824859 hydrochloride**.[\[1\]](#)

Materials:

- **ZK824859 hydrochloride**
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **ZK824859 hydrochloride** in DMSO at a concentration of 20.8 mg/mL.
- In a sterile microcentrifuge tube, add 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 to the tube and mix thoroughly by vortexing.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL.
- Mix the final solution thoroughly before administration.

In Vivo Dosing Protocol for EAE Mouse Model

This protocol is based on the effective dose identified in the chronic EAE mouse model.[\[1\]](#)

Animal Model:

- Chronic Experimental Autoimmune Encephalomyelitis (EAE) mouse model.

Dosing Regimen:

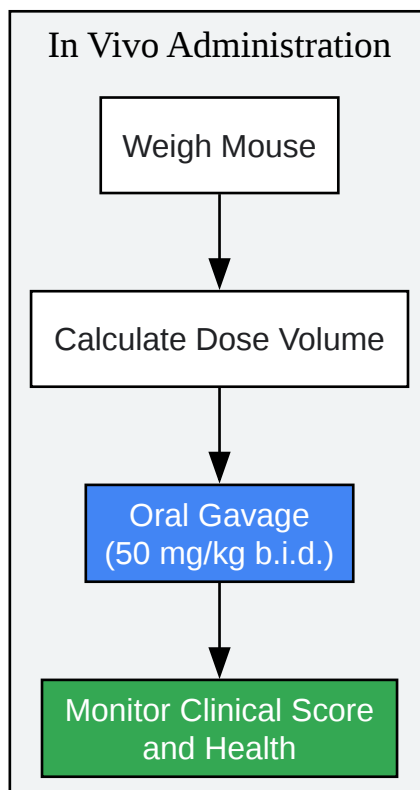
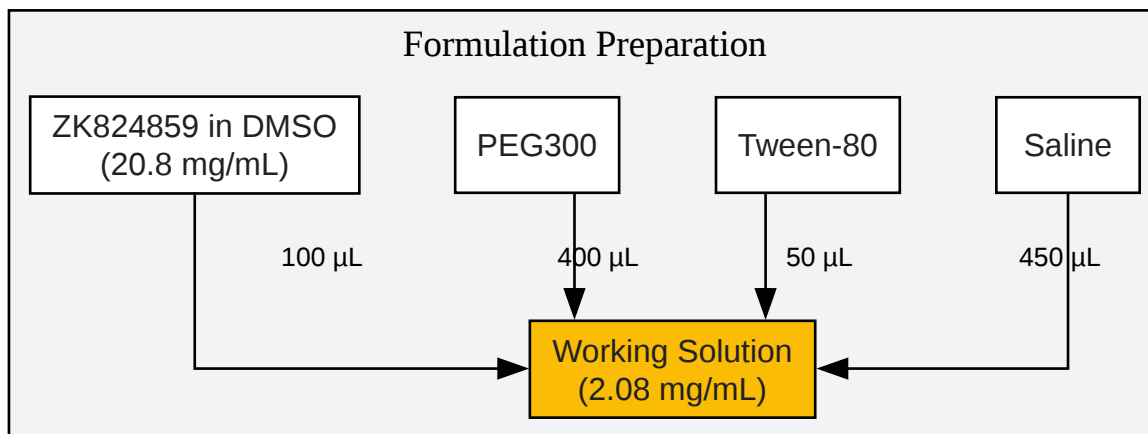
- Dose: 50 mg/kg body weight.
- Route of Administration: Oral gavage.
- Frequency: Twice daily (b.i.d.).
- Duration: 25 days, or as determined by the specific experimental design.

Procedure:

- Accurately weigh each mouse to determine the correct volume of the dosing solution to administer.

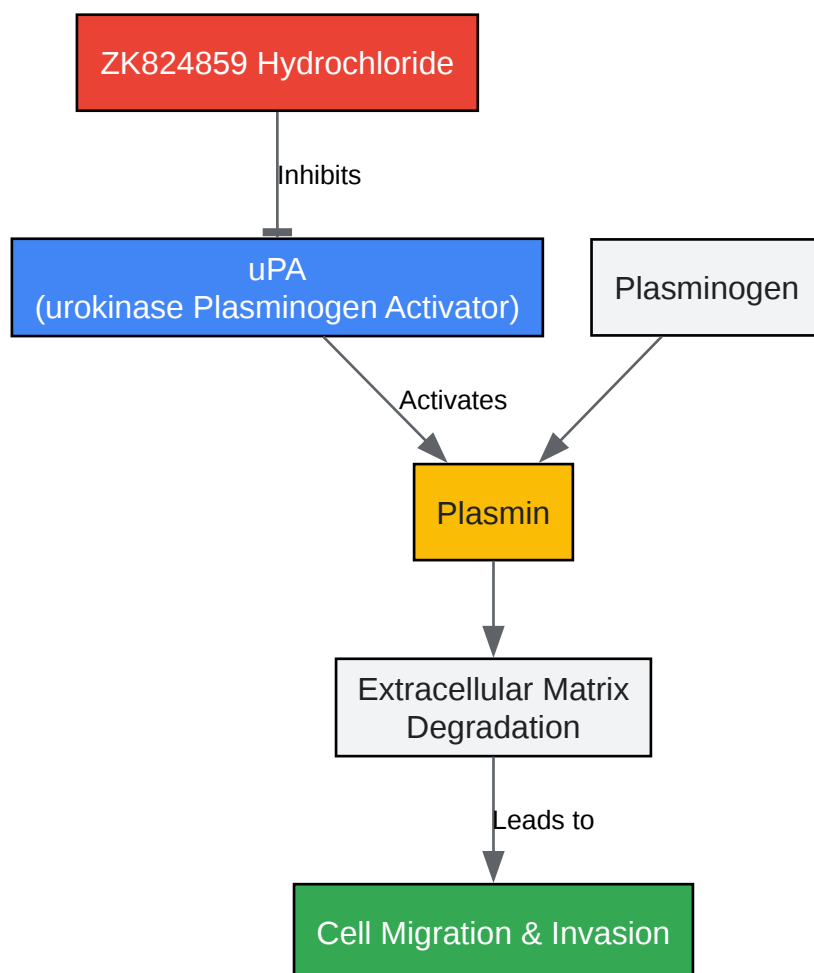
- Administer the formulated **ZK824859 hydrochloride** solution orally using a suitable gavage needle.
- Monitor the animals daily for clinical signs of EAE and any potential adverse effects.

Visualizations



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Caption: Experimental workflow for in vivo mouse studies with **ZK824859 hydrochloride**.



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Caption: Simplified signaling pathway of **ZK824859 hydrochloride**'s mechanism of action.

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